

# Proper Disposal of OTS186935 Trihydrochloride: A Procedural Guide

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## Compound of Interest

Compound Name: OTS186935 trihydrochloride

Cat. No.: B15073903

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This document provides essential safety and logistical information for the proper disposal of **OTS186935 trihydrochloride**, a potent protein methyltransferase SUV39H2 inhibitor. The following procedures are based on available safety data for the hydrochloride form and general best practices for laboratory chemical waste management. It is crucial to consult your institution's specific safety protocols and local regulations before proceeding with any disposal.

## Summary of Chemical Safety Data

While a comprehensive Safety Data Sheet (SDS) with specific disposal instructions for **OTS186935 trihydrochloride** is not publicly available, the SDS for the related compound OTS186935 (hydrochloride) indicates that it is not classified as a hazardous substance or mixture.<sup>[1]</sup> However, standard laboratory precautions should always be observed.

Chemical Property	Value	Source
Molecular Formula	C25H29Cl4N5O2	<sup>[2]</sup>
Molecular Weight	593.34 g/mol	Inferred from Formula
Appearance	Solid	<sup>[3]</sup>
Storage	Store at -20°C	<sup>[2]</sup>

## Personal Protective Equipment (PPE) and Handling

Before handling **OTS186935 trihydrochloride**, ensure you are wearing appropriate personal protective equipment.

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat.

Avoid creating dust and ensure adequate ventilation when working with the solid form.<sup>[1]</sup>

## Step-by-Step Disposal Procedure

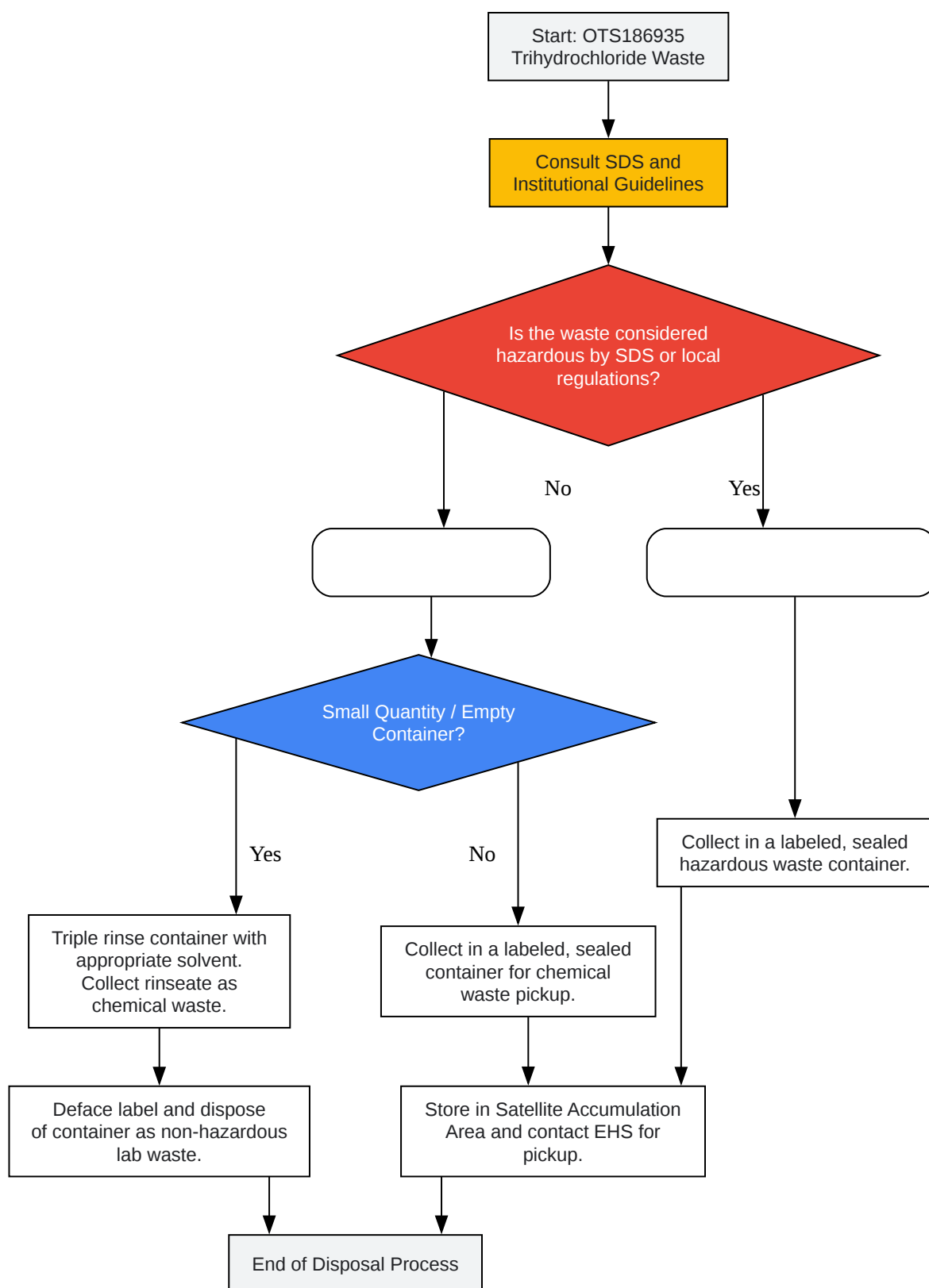
The following is a general procedure for the disposal of non-hazardous chemical waste. This should be adapted to comply with your institution's specific guidelines.

- Consult Institutional Guidelines: Before beginning any disposal process, review your organization's chemical hygiene plan and waste disposal protocols. Contact your Environmental Health and Safety (EHS) department for clarification.
- Assess for Contamination: Determine if the **OTS186935 trihydrochloride** waste is contaminated with any hazardous materials. If it is, it must be treated as hazardous waste.
- Small Quantities of Uncontaminated Waste:
  - For trace amounts or empty containers, first ensure all product has been removed.
  - Rinse the container with a suitable solvent (e.g., water or ethanol). The rinseate must be collected and disposed of as chemical waste.
  - Deface the label on the empty container before disposing of it as regular laboratory glass or plastic waste, as per your institution's policy.
- Bulk Quantities or Contaminated Waste:

- All bulk quantities of **OTS186935 trihydrochloride** and any materials contaminated with it (e.g., absorbent pads, contaminated PPE) should be disposed of as chemical waste.
- Place the waste in a clearly labeled, sealed container. The label should include the chemical name, concentration, and date.
- Store the waste container in a designated satellite accumulation area.
- Arrange for pickup and disposal by your institution's EHS department or a licensed chemical waste disposal contractor.
- Spill Cleanup:
  - In the event of a spill, wear appropriate PPE.
  - Absorb the spill with an inert material (e.g., vermiculite, sand, or a commercial spill kit).
  - Collect the absorbed material into a sealed container and label it as "Spill Debris containing **OTS186935 trihydrochloride**."
  - Dispose of the container as chemical waste through your EHS department.
  - Decontaminate the spill area with a suitable solvent (e.g., 70% ethanol) and dispose of the cleaning materials as chemical waste.<sup>[1]</sup>

## Disposal Decision Workflow

The following diagram outlines the general decision-making process for the disposal of laboratory chemicals like **OTS186935 trihydrochloride**.



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Disposal decision workflow for **OTS186935 trihydrochloride**.

Disclaimer: This information is intended for guidance purposes only. Always prioritize your institution's specific protocols and local, state, and federal regulations for chemical waste disposal.

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## References

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